

# Essential Safety and Logistics for Handling [2-(2-Furyl)phenyl]methanol

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## Compound of Interest

Compound Name: **[2-(2-Furyl)phenyl]methanol**

Cat. No.: **B158806**

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This guide provides comprehensive safety protocols and logistical plans for the handling and disposal of **[2-(2-Furyl)phenyl]methanol** (CAS No: 139697-88-4), tailored for research, scientific, and drug development professionals. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

## Hazard Identification and Safety Summary

**[2-(2-Furyl)phenyl]methanol** is classified as a hazardous substance. Key hazard statements include:

- H302: Harmful if swallowed.[\[1\]](#)
- H312: Harmful in contact with skin.[\[2\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- H332: Harmful if inhaled.[\[2\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

The signal word for this chemical is "Warning".[\[2\]](#) It is crucial to handle this compound with appropriate engineering controls, personal protective equipment, and safe work practices to minimize exposure.

## Quantitative Data Summary

The following table summarizes key quantitative and qualitative data for **[2-(2-Furyl)phenyl]methanol**.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>10</sub> O <sub>2</sub>	[3]
Molecular Weight	174.20 g/mol	[3]
Acute Toxicity, Oral	Category 4	[2]
Acute Toxicity, Dermal	Category 4	[2]
Acute Toxicity, Inhalation	Category 4	[2]
Skin Corrosion/Irritation	Category 2	[2]
Serious Eye Damage/Irritation	Category 2	[2]
Specific target organ toxicity	Category 3 (Respiratory irritation)	[2]

## Operational Plan: Safe Handling Protocol

This section outlines the step-by-step procedure for the safe handling of **[2-(2-Furyl)phenyl]methanol** in a laboratory setting.

## Engineering Controls

- Ventilation: Always handle **[2-(2-Furyl)phenyl]methanol** in a properly functioning chemical fume hood to keep airborne concentrations low.[1]
- Emergency Equipment: Ensure that a safety shower and an eyewash fountain are readily accessible and have been recently certified.[1][4]

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this chemical.[1]

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).[5][6]	Protects against skin contact, irritation, and absorption.[1][2]
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield should be used when there is a significant risk of splashing.[6][7]	Prevents eye irritation and serious eye damage from splashes.[1][2]
Skin and Body Protection	A lab coat must be worn. Long pants and closed-toe shoes are required.[7]	Protects skin from accidental contact and contamination.[1]
Respiratory Protection	Not typically required if handled within a fume hood. If aerosols or dusts are generated outside of a fume hood, a NIOSH-approved respirator may be necessary.	Prevents respiratory irritation from inhalation of dusts or mists.[1]

## Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Clear the workspace of any unnecessary items.
- Dispensing: Carefully weigh or measure the required amount of **[2-(2-Furyl)phenyl]methanol** within the chemical fume hood. Avoid generating dust.
- During Use: Keep the container tightly closed when not in use.[1][4] Avoid contact with skin, eyes, and clothing.[1] Do not eat, drink, or smoke in the handling area.[2]
- Post-Handling: After handling, wash hands thoroughly with soap and water.[1] Decontaminate the work surface. Remove and properly store or dispose of PPE.

## Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. If eye irritation persists, get medical advice/attention.[1][2]
- Skin Contact: Wash off immediately with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[1][2] Remove and wash contaminated clothing before reuse.[2]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Call a POISON CENTER or doctor if you feel unwell.[1][2]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[1][2]
- Spill: Evacuate the area. Wearing appropriate PPE, sweep up the spilled solid material and place it into a suitable container for disposal. Avoid dust formation.[2]

## Disposal Plan: Waste Management Protocol

The disposal of **[2-(2-Furyl)phenyl]methanol** and its contaminated materials must be handled as hazardous waste.

## Waste Identification and Segregation

- Classification: Due to its toxic and irritant properties, **[2-(2-Furyl)phenyl]methanol** waste is classified as hazardous.
- Segregation: Do not mix this waste with other waste streams, especially incompatible materials.[8] Collect all waste containing this chemical in a dedicated, properly labeled hazardous waste container.[8][9]

## Container and Labeling

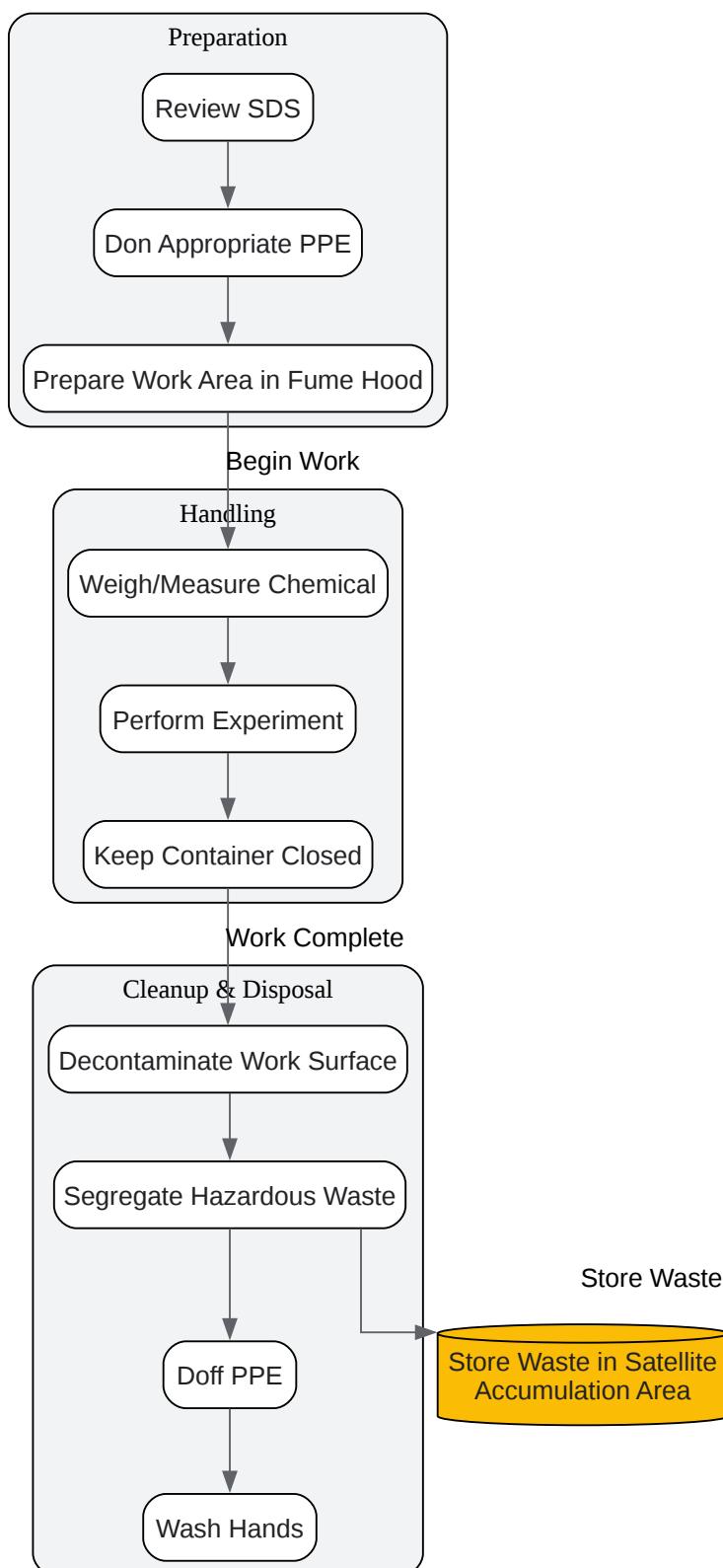
- Container: Use a chemically compatible, leak-proof container with a secure lid.
- Labeling: The container must be clearly labeled with "Hazardous Waste," the full chemical name "**[2-(2-Furyl)phenyl]methanol**," and the associated hazards (e.g., Toxic, Irritant).[4][8]

## Storage and Disposal Procedure

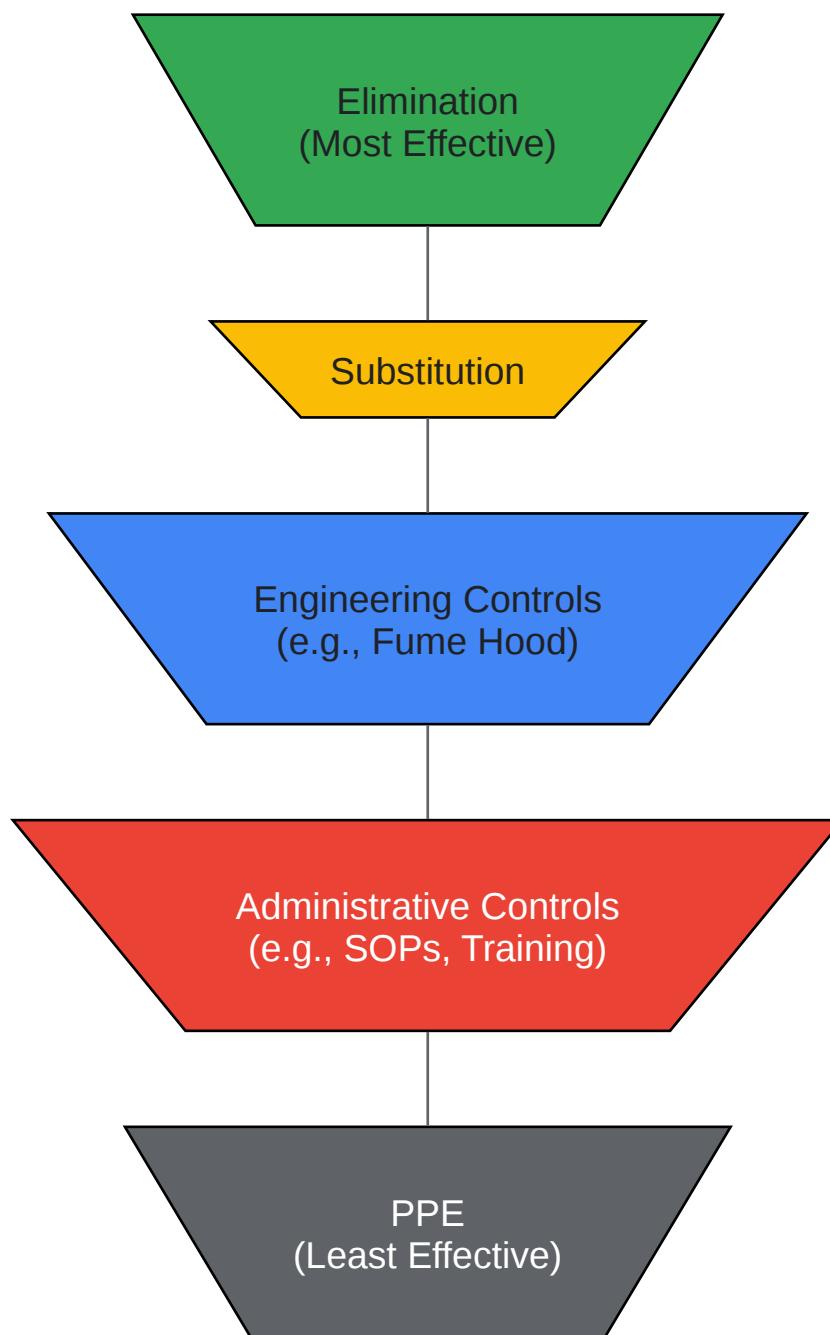
- Collection: Collect all disposable items contaminated with **[2-(2-Furyl)phenyl]methanol** (e.g., gloves, weigh boats, paper towels) in the designated hazardous waste container.[4][9]
- Storage: Store the sealed waste container in a designated satellite accumulation area within the laboratory. This area should be away from heat and ignition sources and in secondary containment.[4][8]
- Disposal: Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal contractor. [8][9] Never dispose of this chemical down the drain or in regular trash.[9]

## Visualized Workflows and Relationships

The following diagrams illustrate the procedural flow for safe handling and the logical hierarchy of safety controls.

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Caption: Workflow for the safe handling of **[2-(2-Furyl)phenyl]methanol**.



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Caption: Hierarchy of controls for managing chemical exposure.

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